

An In-Depth Technical Guide to trans-4-Pentylcyclohexanecarboxylic Acid

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Compound of Interest

Compound Name: *4-Pentylcyclohexanecarboxylic acid*

CAS No.: 38792-89-1

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of trans-4-Pentylcyclohexanecarboxylic acid, a versatile organic compound with significant applications in materials science and as a building block in medicinal chemistry. Authored from the perspective of a Senior Application Scientist, this document synthesizes core chemical principles with practical, field-proven insights into its synthesis, characterization, and utility.

IUPAC Nomenclature and Structural Elucidation

The formal IUPAC name for the compound is trans-4-pentylcyclohexane-1-carboxylic acid.[1][2] The "cycloalkane-carboxylic acid" suffix is used when a carboxyl group is directly attached to a cycloalkane ring.[1] The numbering of the ring begins at the carbon atom bonded to the carboxyl group, assigning it position 1. The pentyl group's position is therefore specified as 4.

The stereochemical descriptor "trans" is critical, indicating that the pentyl group and the carboxylic acid group are on opposite sides of the cyclohexane ring's plane.[3] This

configuration imparts specific physical and chemical properties that are distinct from its cis-isomer. In the chair conformation, the bulky pentyl and carboxylic acid groups preferentially occupy equatorial positions to minimize steric hindrance, leading to a thermodynamically stable structure.

Synonyms: The compound is also known by several other names, including trans-4-Amylcyclohexanecarboxylic acid, 4-trans-Pentyl-1-cyclohexanecarboxylic acid, and the common abbreviation 5HA.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Physicochemical and Spectroscopic Data

Accurate characterization is the cornerstone of scientific integrity. The following data provides a comprehensive profile of trans-4-Pentylcyclohexanecarboxylic acid.

Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	38289-29-1	[3] [4] [6]
Molecular Formula	C ₁₂ H ₂₂ O ₂	[3] [4]
Molecular Weight	198.30 g/mol	[1] [6]
Appearance	White to off-white crystalline powder/solid	[4]
Melting Point	51-57 °C	[6] [7] [8]
Boiling Point	304.6 °C at 760 mmHg	[8]
Solubility	Moderately soluble in polar organic solvents. The hydrophobic pentyl chain limits solubility in water, while the hydrophilic carboxylic acid group allows for solubility in less polar solvents.	[3]

Spectroscopic Profile

Spectroscopic analysis provides unambiguous confirmation of the compound's structure.

- **^1H and ^{13}C NMR Spectroscopy:** Nuclear Magnetic Resonance (NMR) spectroscopy is essential for elucidating the carbon-hydrogen framework. The carboxylic acid proton typically appears as a broad singlet far downfield (around 12 ppm). The proton on the carbon bearing the carboxyl group (C1) and the proton on the carbon bearing the pentyl group (C4) are key diagnostic signals. In ^{13}C NMR, the carbonyl carbon of the carboxylic acid is characteristically observed in the 170-185 ppm region.^[9] Detailed spectral data can be found in databases such as SDBS and ChemicalBook.
- **Infrared (IR) Spectroscopy:** The IR spectrum is dominated by two characteristic absorptions for the carboxylic acid group: a very broad O-H stretching band from approximately 2500 to 3300 cm^{-1} and a strong C=O (carbonyl) stretching band typically around 1710 cm^{-1} for the hydrogen-bonded dimer, which is the common form in the solid state.^{[10][11]}
- **Mass Spectrometry (MS):** Electron ionization mass spectrometry will typically show the molecular ion peak (M^+) at m/z 198. Common fragmentation patterns involve the loss of the carboxyl group and fragmentation of the pentyl chain and cyclohexane ring.^[1]

Synthesis Protocol: A Validated Approach

The synthesis of **trans-4-Pentylcyclohexanecarboxylic acid** is most effectively achieved through the catalytic hydrogenation of its aromatic precursor, 4-pentylbenzoic acid. This method provides good yield and diastereoselectivity for the desired trans isomer.

Reaction Principle

The core of this synthesis is the reduction of the aromatic ring of 4-pentylbenzoic acid using a heterogeneous catalyst, typically ruthenium on carbon (Ru/C), under hydrogen pressure. The reaction conditions (temperature, pressure, solvent) are optimized to favor the formation of the trans isomer.

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Step-by-Step Methodology

This protocol is adapted from established procedures for the hydrogenation of substituted benzoic acids.[12]

- **Reactor Charging:** To a high-pressure autoclave, add 4-pentylbenzoic acid (1.0 eq.), 5% Ruthenium on Carbon (Ru/C) catalyst (typically 10-25% by weight of the starting material), and an aqueous solution of sodium hydroxide (e.g., 10% NaOH). The basic solution is used to deprotonate the carboxylic acid, forming the sodium salt which is soluble in water and facilitates the reaction.
- **Hydrogenation:** Seal the autoclave. Purge the vessel with nitrogen gas and then with hydrogen gas. Pressurize the reactor with hydrogen to approximately 15 bar.
- **Reaction Execution:** Heat the mixture to around 100°C while stirring vigorously. The reaction progress can be monitored by taking aliquots and analyzing for the disappearance of the starting material using Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC). The reaction is typically complete within 20-28 hours.
- **Catalyst Removal:** After cooling the reactor to room temperature and carefully venting the hydrogen gas, the reaction mixture is filtered through a pad of Celite® to remove the Ru/C catalyst.
- **Product Isolation:** Transfer the filtrate to a beaker and cool in an ice bath. Slowly acidify the solution with concentrated hydrochloric acid (HCl) until the pH is acidic (pH ~2). The product, being a carboxylic acid, will precipitate out of the aqueous solution.
- **Purification:** Collect the solid product by vacuum filtration. Further purification can be achieved by recrystallization from a suitable solvent system, such as heptane or an ethanol/water mixture, to yield the final product with high purity.

Self-Validation: The identity and purity of the synthesized compound must be confirmed by the spectroscopic methods detailed in Section 2.2 and by melting point analysis. The ratio of trans to cis isomers can be determined by ¹H NMR analysis of the crude product.[12]

Applications in Research and Development

The unique bifunctional nature of **trans-4-Pentylcyclohexanecarboxylic acid**—a rigid, lipophilic cyclohexyl-pentyl core and a polar, reactive carboxylic acid group—makes it a

valuable molecule in diverse fields.

Materials Science: Liquid Crystal Intermediates

A primary application of this compound is as a key intermediate in the synthesis of liquid crystal materials.[13][14] The rigid cyclohexane ring and the alkyl chain contribute to the formation of mesophases, which are the basis for liquid crystal displays (LCDs).[13] The carboxylic acid group provides a convenient handle for esterification reactions with various alcohol-containing molecules to generate the final liquid crystal compounds with specific dielectric and optical properties.[13][15] The trans configuration is crucial as it provides a linear, rod-like molecular shape necessary for liquid crystalline behavior.

Drug Development and Medicinal Chemistry

In the realm of drug development, the carboxylic acid functional group is a common pharmacophore. However, its properties can sometimes lead to poor metabolic stability or membrane permeability. The lipophilic and rigid cyclohexyl scaffold provided by **trans-4-Pentylcyclohexanecarboxylic acid** can be used to construct molecules with desirable pharmacological profiles.

A notable example is its use as a building block in the synthesis of potential antimalarial agents. Researchers have utilized **trans-4-Pentylcyclohexanecarboxylic acid** in the preparation of inhibitors targeting Plasmeprin II, a key enzyme in the life cycle of the malaria parasite, *Plasmodium falciparum*. [16] In this context, the cyclohexylpentyl moiety serves as a lipophilic group designed to interact with hydrophobic pockets in the enzyme's active site.

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Conclusion

trans-4-Pentylcyclohexanecarboxylic acid is a compound of significant industrial and academic interest. Its well-defined structure and stereochemistry, coupled with its versatile reactivity, make it an important component in the development of advanced materials and a valuable scaffold for the design of new therapeutic agents. The protocols and data presented in

this guide offer a robust foundation for researchers and developers working with this molecule, ensuring both scientific rigor and practical applicability.

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